

Quantitative Analysis of Tripeptide-3 Using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Tripeptide-3*

Cat. No.: *B1575523*

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Application Note & Protocol

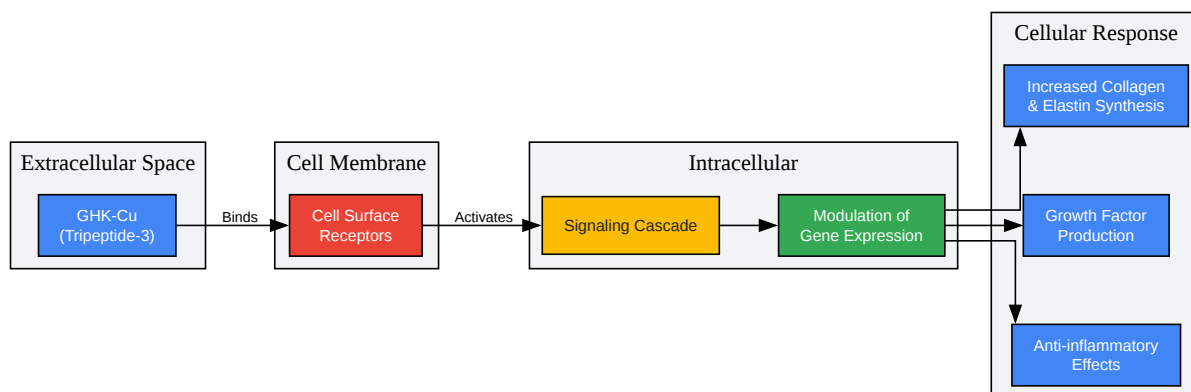
This document provides detailed methodologies for the quantitative analysis of **Tripeptide-3** in cosmetic formulations and research samples using High-Performance Liquid Chromatography (HPLC). The protocols described herein are intended for researchers, scientists, and professionals in the field of drug development and cosmetic quality control.

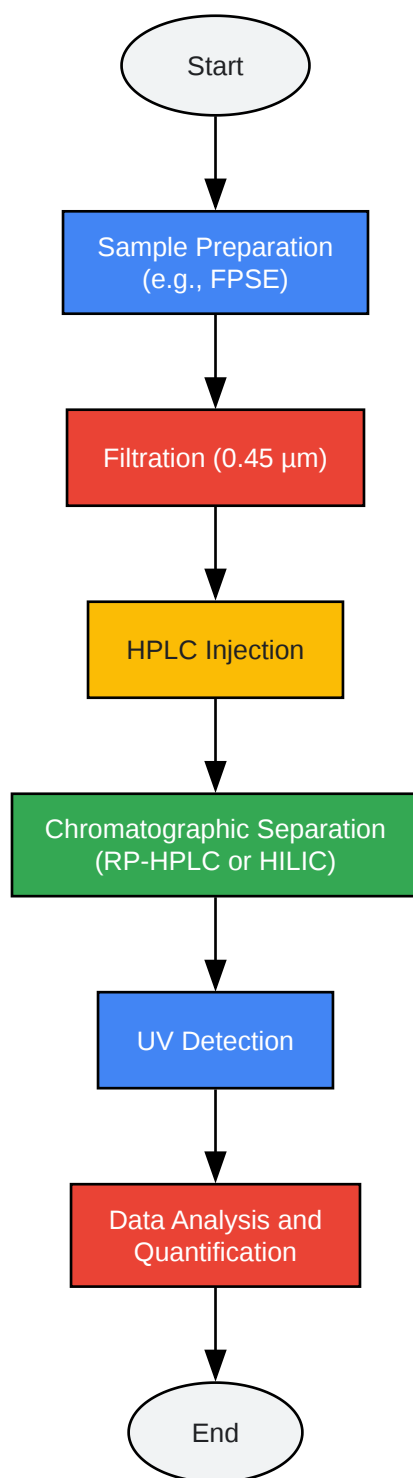
Introduction

Tripeptide-3, a short peptide composed of three amino acids, is a popular active ingredient in advanced cosmetic and dermatological products, valued for its role in stimulating collagen synthesis and other anti-aging benefits. Accurate quantification of **Tripeptide-3** in final formulations is critical for ensuring product efficacy and quality control. This note details two primary HPLC-based methods for this purpose: Reversed-Phase HPLC (RP-HPLC), the most common approach for peptide analysis, and Hydrophilic Interaction Liquid Chromatography (HILIC), an alternative method well-suited for polar molecules like peptides.

Signaling Pathway of Tripeptide-3 (GHK-Cu)

Tripeptide-3, often in the form of GHK-Cu (copper peptide), exerts its biological effects by influencing various cellular signaling pathways involved in tissue regeneration and repair. It is known to modulate the expression of genes related to extracellular matrix (ECM) remodeling, a key process in skin rejuvenation.





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